

In-Depth Technical Guide: Solubility and Applications of IR 754 Carboxylic Acid

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Compound of Interest

Compound Name: IR 754 Carboxylic Acid

Cat. No.: B3028586

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **IR 754 Carboxylic Acid** in Dimethyl Sulfoxide (DMSO) and water. It is intended to be a valuable resource for researchers and professionals in the fields of biotechnology, drug discovery, and diagnostics who are considering this near-infrared (NIR) fluorescent dye for their applications. This document outlines the dye's properties, provides guidance on its dissolution, and presents a sample experimental workflow.

Introduction to IR 754 Carboxylic Acid

IR 754 Carboxylic Acid is a member of the heptamethine cyanine dye family, characterized by its strong absorption and fluorescence in the near-infrared spectrum. Its chemical structure includes a carboxylic acid group, which allows for covalent conjugation to biomolecules such as proteins, antibodies, and amino-modified oligonucleotides. The NIR properties of IR 754 make it a valuable tool for deep-tissue imaging and other applications where minimizing autofluorescence from biological samples is critical.

Chemical Properties:

Property	Value
Molecular Formula	C ₃₀ H ₃₃ IN ₂ O ₂
Molecular Weight	Approximately 580.51 g/mol
Appearance	Green to dark green powder or crystals[1]

Solubility Profile: DMSO and Water

A critical aspect of working with **IR 754 Carboxylic Acid** is understanding its solubility, as this directly impacts its usability in biological and pharmaceutical research.

Qualitative Solubility Analysis

Based on the chemical structure, **IR 754 Carboxylic Acid** is classified as a non-sulfonated cyanine dye. Dyes in this class are known for their hydrophobic nature. Consequently, **IR 754 Carboxylic Acid** exhibits low solubility in aqueous solutions like water or phosphate-buffered saline (PBS). The large organic structure outweighs the hydrophilic contribution of the single carboxylic acid group.

Conversely, **IR 754 Carboxylic Acid** is soluble in polar aprotic organic solvents, with Dimethyl Sulfoxide (DMSO) being a common choice for creating concentrated stock solutions. Other organic solvents such as dimethylformamide (DMF) can also be used. For most biological applications, a stock solution in DMSO is prepared first and then diluted into the final aqueous buffer. It is crucial to ensure that the final concentration of DMSO in the aqueous medium is low enough to not affect the biological system under study.

Quantitative Solubility Data

Precise quantitative solubility data for **IR 754 Carboxylic Acid** is not readily available in published literature. However, based on the typical behavior of non-sulfonated cyanine dyes, the following table provides estimated solubility values for practical guidance.

Solvent	Estimated Solubility	Remarks
DMSO	> 10 mg/mL	DMSO is the recommended solvent for preparing concentrated stock solutions.
Water	< 0.1 mg/mL	The dye is sparingly soluble in water, often leading to aggregation.
PBS (pH 7.4)	< 0.1 mg/mL	Similar to water, solubility is very limited in aqueous buffers.

Note: The values presented are estimates for a typical non-sulfonated cyanine dye and should be empirically verified for specific applications.

Experimental Protocols

Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **IR 754 Carboxylic Acid** in DMSO.

Materials:

- **IR 754 Carboxylic Acid** (MW: ~580.51 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge tubes
- Calibrated micropipettes

Procedure:

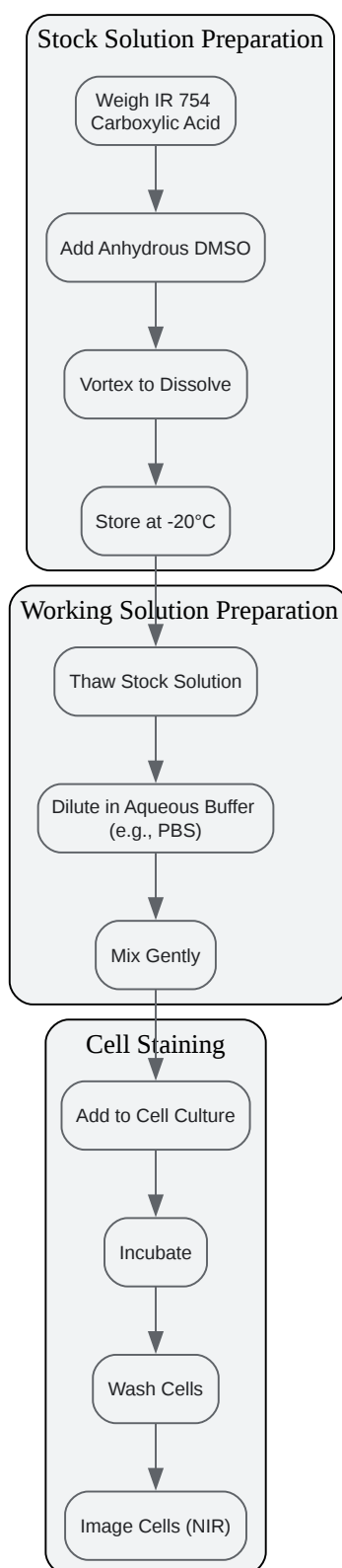
- **Weighing the Dye:** Accurately weigh out a small amount of **IR 754 Carboxylic Acid** (e.g., 1 mg) and place it in a microcentrifuge tube.

- Calculating DMSO Volume: Calculate the required volume of DMSO to achieve a 10 mM concentration.
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - For 1 mg of dye: $\text{Volume} = (0.001 \text{ g} / 580.51 \text{ g/mol}) / 0.010 \text{ mol/L} \approx 0.000172 \text{ L} = 172 \text{ }\mu\text{L}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the dye.
- Mixing: Vortex the solution thoroughly for several minutes to ensure complete dissolution. Gentle warming (e.g., to 37°C) can aid dissolution but should be done with caution to avoid degradation.
- Storage: Store the stock solution in a tightly sealed container, protected from light, at -20°C.

Visualizations

Experimental Workflow: Preparation for Cell Staining

The following diagram illustrates a typical workflow for preparing **IR 754 Carboxylic Acid** for a cell staining experiment.

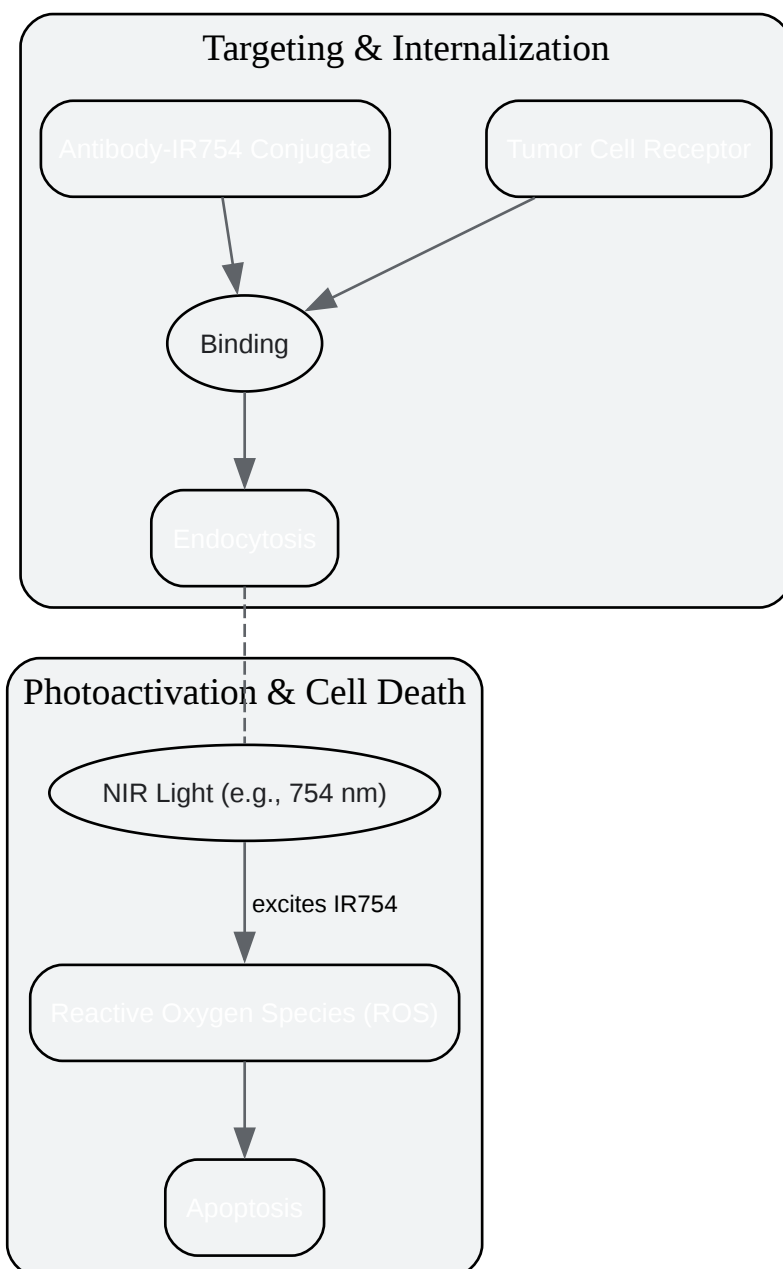


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Workflow for **IR 754 Carboxylic Acid** in cell staining.

Conceptual Signaling Pathway: Targeted Photodynamic Therapy

This diagram illustrates a conceptual signaling pathway for the use of an antibody-drug conjugate (ADC) involving **IR 754 Carboxylic Acid** in targeted photodynamic therapy (PDT).



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Conceptual pathway for targeted photodynamic therapy.

Conclusion

IR 754 Carboxylic Acid is a valuable near-infrared fluorescent dye for researchers in various life science disciplines. While its poor aqueous solubility presents a challenge, this can be effectively managed by using DMSO for initial dissolution to create concentrated stock solutions. The carboxylic acid functionality provides a versatile handle for conjugation to a wide array of biomolecules, enabling applications in targeted imaging, drug delivery, and diagnostics. The protocols and conceptual frameworks provided in this guide offer a solid foundation for the successful implementation of **IR 754 Carboxylic Acid** in research and development.

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References

- 1. IR 754 Carboxylic Acid | 2311980-68-2 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
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